

A Comprehensive Technical Guide to the Physical Properties of 1-Iodoheptafluoropropane

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Compound of Interest

Compound Name: Heptafluoro-1-iodopropane

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Introduction

1-Iodoheptafluoropropane (also known as perfluoropropyl iodide) is a halogenated alkane with the chemical formula C_3F_7I . This synthetic compound is of significant interest in various fields, including organic synthesis, materials science, and pharmaceutical development, primarily as a source of the heptafluoropropyl group. Its unique physical properties, largely dictated by the high degree of fluorination, are critical for its application and handling. This guide provides an in-depth overview of the core physical characteristics of 1-iodoheptafluoropropane, supported by available data and general experimental considerations.

Core Physical Properties

The physical properties of 1-iodoheptafluoropropane are summarized in the tables below. These values have been compiled from various chemical suppliers and databases. It is important to note that some variations in reported values may exist due to different measurement conditions and purities.

General and Molecular Properties

Property	Value	Source(s)
Chemical Formula	C3F7I	[1][2][3][4]
Molecular Weight	295.93 g/mol	[1][2][3][5]
Appearance	Colorless to light yellow or red liquid	[2][6]
Solubility	Insoluble in water. Soluble in chloroform, slightly soluble in methanol.	[6][7]
Stability	Stable under normal temperatures and pressures. Sensitive to light. Incompatible with strong oxidizing agents.	[1][6][7]

Tabulated Physical Data

Property	Value	Conditions	Source(s)
Density	2.05 g/mL	at 25 °C	[1][2][6][8]
Boiling Point	41 °C	(lit.)	[6][8]
41.2 °C	[1]		
313-314 K	[9]		
Melting Point	-95 °C	[1][2][6]	
Vapor Pressure	7.08 psi	at 20 °C	[1][6][8]
Refractive Index	1.328	n20/D	[1][2][6]
1.329	n20/D (lit.)	[8]	
Flash Point	40-41 °C	[1][2][6]	

Experimental Protocols

While specific, detailed experimental protocols for the determination of the physical properties of 1-iodoheptafluoropropane are not readily available in the public domain, the following are general methodologies typically employed for such measurements.

Density Determination: The density of a liquid like 1-iodoheptafluoropropane is commonly determined using a pycnometer or a digital density meter. The pycnometer is a flask with a close-fitting ground glass stopper with a capillary tube through it, which allows air bubbles to escape. The volume of the pycnometer is precisely known. The density is calculated by measuring the weight of the pycnometer filled with the sample and dividing it by its volume. Digital density meters, on the other hand, often use an oscillating U-tube. The oscillation frequency of the tube changes when it is filled with the sample, and this change is proportional to the density of the sample.

Boiling Point Determination: The boiling point is typically measured using a distillation apparatus at atmospheric pressure. The liquid is heated in a flask, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured. For more precise measurements, an ebulliometer is used. It is crucial to have a calibrated thermometer and to correct the measured boiling point to standard pressure if the measurement is performed at a different atmospheric pressure.

Melting Point Determination: For substances that are liquid at room temperature, the melting point (or freezing point) is determined by cooling the substance until it solidifies and then gently heating it while monitoring the temperature. The temperature at which the solid and liquid phases are in equilibrium is the melting point. A differential scanning calorimeter (DSC) can also be used to determine the melting point with high precision.

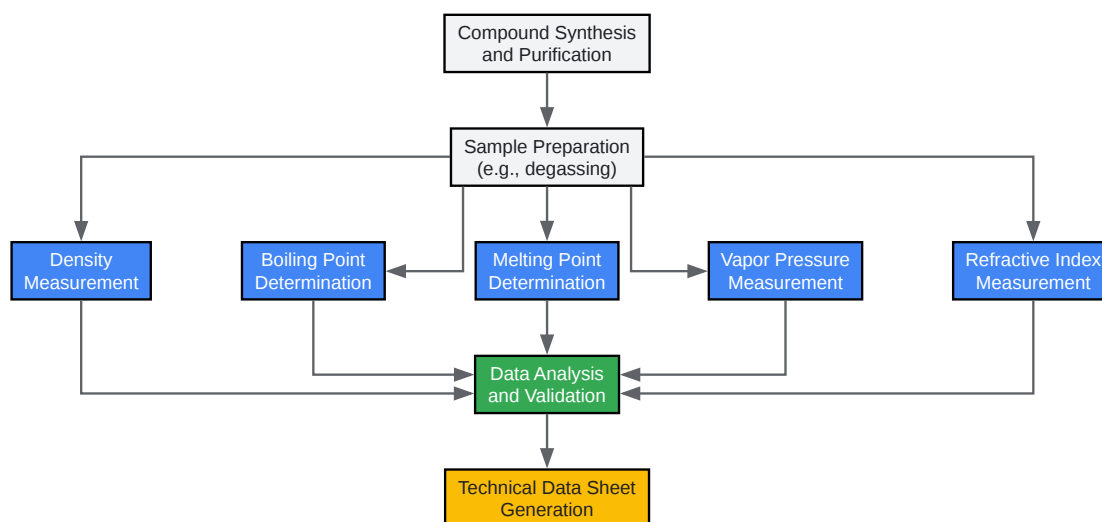
Vapor Pressure Measurement: The vapor pressure of a volatile liquid can be determined using a static or dynamic method. In the static method, the substance is placed in a closed container with a pressure gauge, and the pressure of the vapor in equilibrium with the liquid is measured at a specific temperature. The dynamic method involves measuring the boiling point of the liquid at different applied pressures.

Refractive Index Measurement: The refractive index is measured using a refractometer, most commonly an Abbé refractometer. A drop of the liquid is placed on the prism, and light is passed through it. The angle at which the light is refracted is measured, and this is used to calculate the refractive index. The measurement is typically performed at a standard

temperature, such as 20°C, and with a specific wavelength of light (usually the sodium D-line, 589 nm).

Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical compound like 1-iodoheptafluoropropane.



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Caption: General workflow for the determination of physical properties of a chemical compound.

Applications in Research and Development

The physical properties of 1-iodoheptafluoropropane are crucial for its use in various applications:

- **Organic Synthesis:** Its boiling point is important for reaction temperature control and for its removal from a reaction mixture. Its density and solubility characteristics are critical for solvent selection and phase separation processes.
- **Pharmaceutical and Agrochemical Development:** The refractive index is a useful parameter for quality control and for the identification of the substance.
- **Materials Science:** The vapor pressure is a key parameter in processes involving vaporization and deposition, such as in the creation of thin films.

Safety and Handling

1-Iodoheptafluoropropane is a chemical that should be handled with care in a well-ventilated area, preferably a fume hood. It is light-sensitive and should be stored in a cool, dark place.^[1]^[6] It is incompatible with strong oxidizing agents.^[1]^[6] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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